

3-Nitro-5-(trifluoromethyl)benzoic acid CAS number 328-80-3

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Compound of Interest

Compound Name: 3-Nitro-5-(trifluoromethyl)benzoic acid

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An In-depth Technical Guide to **3-Nitro-5-(trifluoromethyl)benzoic acid**

CAS Number: 328-80-3

Introduction

3-Nitro-5-(trifluoromethyl)benzoic acid is a specialty chemical compound that serves as a crucial intermediate in the synthesis of a variety of complex molecules.^{[1][2]} Its unique molecular structure, featuring a carboxylic acid, a nitro group, and a trifluoromethyl group, imparts versatile reactivity, making it a valuable building block in the pharmaceutical and agrochemical industries.^{[3][4]} This compound is particularly noted for its role in the development of novel fluorinated compounds and as a precursor for various pharmaceutical agents, including new antitubercular drug candidates.^{[4][5][6]} The trifluoromethyl group enhances lipophilicity and metabolic stability in target molecules, while the nitro and carboxylic acid groups provide convenient handles for further synthetic modifications, positioning it as a key component in modern drug design.^{[3][7]}

Physicochemical Properties

The fundamental physical and chemical characteristics of **3-Nitro-5-(trifluoromethyl)benzoic acid** are summarized below.

Property	Value	Source
CAS Number	328-80-3	[1]
Molecular Formula	C ₈ H ₄ F ₃ NO ₄	[1] [8]
Molecular Weight	235.12 g/mol	[1] [9]
Appearance	White to light yellow solid/powder to crystal	[9] [10] [11]
Melting Point	127-130 °C	[9] [11]
Boiling Point	309.8°C at 760 mmHg (Predicted)	[9] [11]
Density	~1.6 g/cm ³ (Predicted)	[9] [11]
pKa	3.05±0.10 (Predicted)	[11]
InChI Key	ODCLHXGXGFBHTA-UHFFFAOYSA-N	[8] [12]

Spectroscopic Data

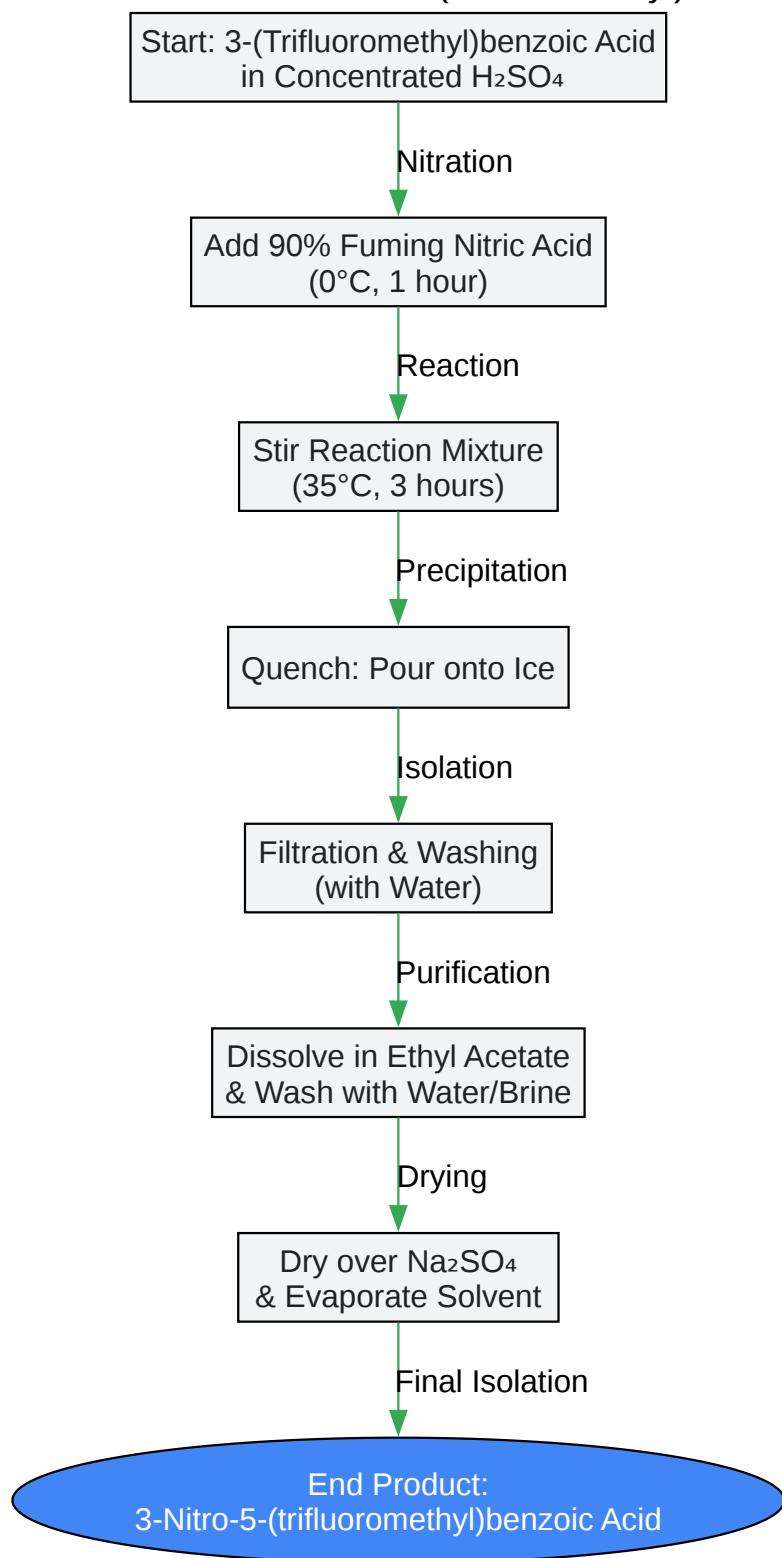
Spectroscopic data is crucial for the identification and characterization of the compound.

Spectroscopy	Data	Source
¹ H NMR	(500 MHz, acetone) δ 9.00 (t, J = 1.8 Hz, 1H), 8.78 (t, J = 1.9 Hz, 1H), 8.66 (t, J = 1.7 Hz, 1H)	[9]
	(300MHz, CDCl ₃): δ 8.69 (1H, s), 8.74 (1H, s), 9.1 (1H, s)	[10]
¹³ C NMR	(126 MHz, acetone) δ 164.52, 149.77, 134.72, 132.76 (q, J = 34.2 Hz), 132.37 (q, J = 3.6 Hz), 128.46, 125.20 (q, J=3.8 Hz), 123.47 (q, J=273.5 Hz)	[9]
IR Spectra	Available data indicates characteristic peaks for C-H stretch (3097 cm ⁻¹), O-H stretch (2865 cm ⁻¹), and C=O (1702 cm ⁻¹) for a related chloro-derivative, suggesting similar regions of interest.	[5]

Synthesis and Experimental Protocols

The most common synthesis of **3-Nitro-5-(trifluoromethyl)benzoic acid** involves the nitration of 3-(trifluoromethyl)benzoic acid.[10][11]

Synthesis Workflow for 3-Nitro-5-(trifluoromethyl)benzoic acid

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Caption: Synthesis workflow from starting material to final product.

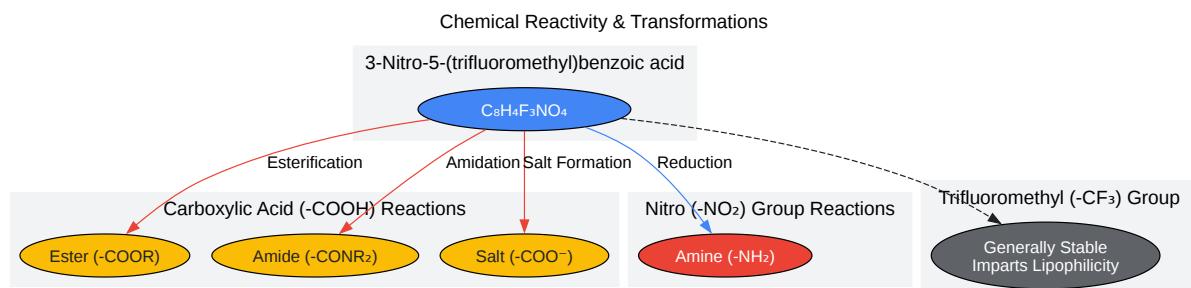
Detailed Experimental Protocol:

This protocol is based on procedures reported in the literature.[9][10]

- Reaction Setup: In a suitable reaction vessel, dissolve 3-(trifluoromethyl)benzoic acid (203.4 g) in concentrated sulfuric acid (880 mL).[10]
- Nitration: Cool the mixture to 0°C using an ice bath.[10] Slowly add 90% fuming nitric acid (210 mL) dropwise to the solution over a period of 1 hour, ensuring the temperature is maintained.[9][10]
- Reaction: After the addition is complete, allow the reaction mixture to stir at 35°C for 3 hours. [9][10]
- Quenching and Precipitation: Slowly pour the reaction mixture onto approximately 1 kg of ice with vigorous stirring to precipitate the crude product.[9][10]
- Isolation: Filter the resulting precipitate and wash it with water (500 mL).[10]
- Workup and Purification: Dissolve the crude product in ethyl acetate (30 mL).[9] Wash the organic layer with water (2 x 25 mL) and then with brine (1 x 25 mL).[9]
- Final Product Isolation: Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4) and evaporate the solvent under reduced pressure to yield **3-Nitro-5-(trifluoromethyl)benzoic acid** as a light yellow or white solid.[9][10] The reported yield is approximately 87-92%. [9][10]

Chemical Reactivity and Applications

The compound's utility stems from the distinct reactivity of its three functional groups, making it a versatile building block.[3]



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Caption: Reactivity of the compound's key functional groups.

- Carboxylic Acid Group (-COOH): This group readily undergoes standard reactions such as esterification and amidation, allowing for the extension of the molecular scaffold.[3]
- Nitro Group (-NO₂): As a strong electron-withdrawing group, it influences the acidity of the carboxylic acid.[3] More importantly, it can be easily reduced to an amino group (-NH₂), which opens pathways for forming C-N bonds, crucial for synthesizing amides or heterocyclic structures common in pharmaceuticals.[3][4]
- Trifluoromethyl Group (-CF₃): This group is strongly electron-withdrawing and is generally stable under many reaction conditions.[3] Its primary role in drug development is to increase lipophilicity and metabolic stability, which can significantly improve the pharmacokinetic profile of a drug candidate.[3][7]

Due to this versatile chemistry, **3-Nitro-5-(trifluoromethyl)benzoic acid** is a key intermediate in synthesizing:

- Novel Fluorinated Compounds: It serves as a pivotal starting material for introducing the -CF₃ group into complex molecules.[4]

- Pharmaceuticals: It is a documented precursor for 8-nitro-1,3-benzothiazin-4-ones, a promising class of new antituberculosis agents.[5][6]
- Agrochemicals: The compound is used to produce effective and environmentally conscious pesticides and herbicides.[2]

Biological Activity Context

While **3-Nitro-5-(trifluoromethyl)benzoic acid** itself is primarily an intermediate, its structural motifs are significant in pharmacology.

- Nitro-Containing Compounds: Molecules containing a nitro group exhibit a wide spectrum of biological activities, including antibacterial, antifungal, and antitumor effects.[13][14] The nitro group can be reduced within cells to produce toxic intermediates like nitroso and superoxide species, which can damage DNA and lead to cell death in microorganisms.[14] This mechanism is the basis for several established drugs.[14]
- Trifluoromethylated Compounds: The inclusion of a $-CF_3$ group is a common strategy in modern drug design to enhance a compound's efficacy.[7] It can improve properties like membrane permeability, metabolic stability, and binding affinity to target proteins.[7]

Therefore, this compound is a valuable precursor for creating new chemical entities where the combined properties of the nitroaromatic and trifluoromethyl groups can be leveraged to develop potent therapeutic agents.[2][4]

Safety and Handling

Safe handling of **3-Nitro-5-(trifluoromethyl)benzoic acid** is essential in a laboratory or industrial setting. The following information is derived from available Safety Data Sheets (SDS). [15][16]

Category	Recommendation	Source
Hazards	Harmful if swallowed. Causes skin and serious eye irritation. May cause respiratory irritation.	[9] [17]
Personal Protective Equipment (PPE)	Wear protective gloves, protective clothing, and eye/face protection (chemical safety goggles or face shield).	[15] [18]
Handling	Use only outdoors or in a well-ventilated area. Wash hands and any exposed skin thoroughly after handling. Avoid breathing dust. Avoid contact with skin, eyes, or clothing.	[15] [16] [18]
Storage	Keep containers tightly closed in a dry, cool, and well-ventilated place. Store locked up.	[1] [15]
First Aid (Eyes)	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If irritation persists, get medical advice/attention.	[15]
First Aid (Skin)	Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention.	[15]
First Aid (Inhalation)	Remove person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell.	[15]

Disposal Dispose of contents/container to an approved waste disposal plant. [15]

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